

Lansoprazole Sulfone (CAS 131926-99-3): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lansoprazole Sulfone*

Cat. No.: *B1674484*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lansoprazole Sulfone, identified by CAS number 131926-99-3, is the primary and pharmacologically less active metabolite of the proton pump inhibitor (PPI) Lansoprazole. Formed predominantly in the liver through the action of cytochrome P450 enzymes, specifically CYP3A4, its characterization and quantification are critical for comprehensive pharmacokinetic and drug metabolism studies of Lansoprazole. This technical guide provides an in-depth overview of **Lansoprazole Sulfone**, including its chemical and physical properties, metabolic pathway, and detailed experimental protocols for its synthesis and analytical determination.

Chemical and Physical Properties

Lansoprazole Sulfone is a sulfone derivative of Lansoprazole, appearing as a white to off-white solid. It is sparingly soluble in water but demonstrates solubility in organic solvents such as methanol and dimethyl sulfoxide (DMSO).^[1]

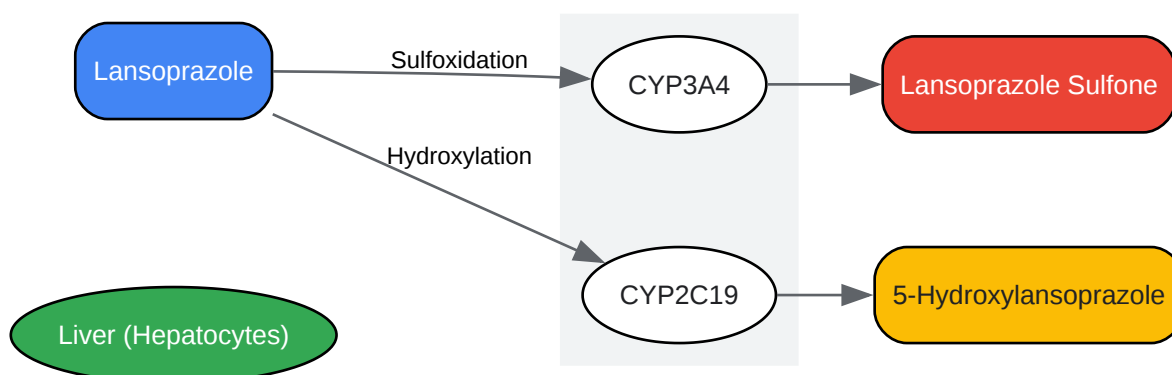
Property	Value	Source
CAS Number	131926-99-3	[1]
Molecular Formula	C ₁₆ H ₁₄ F ₃ N ₃ O ₃ S	[2][3]
Molecular Weight	385.36 g/mol	[4]
Melting Point	207°C (decomposition)	[4]
pKa (Predicted)	9.04 ± 0.10	[1]
Appearance	White to off-white solid	[1]
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL Ethanol: 5 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL	[2]

Metabolic Pathway of Lansoprazole

Lansoprazole undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The two major metabolic pathways are sulfoxidation and hydroxylation.

- **Sulfoxidation:** This pathway is predominantly catalyzed by the CYP3A4 enzyme and results in the formation of **Lansoprazole Sulfone**.
- **Hydroxylation:** This pathway is mainly catalyzed by CYP2C19 and leads to the formation of 5-hydroxylansoprazole.

Genetic polymorphisms in CYP2C19 can significantly influence the metabolic profile of Lansoprazole, affecting its efficacy and potential for drug-drug interactions.



[Click to download full resolution via product page](#)

Metabolic pathway of Lansoprazole.

Experimental Protocols

Synthesis of Lansoprazole Sulfone

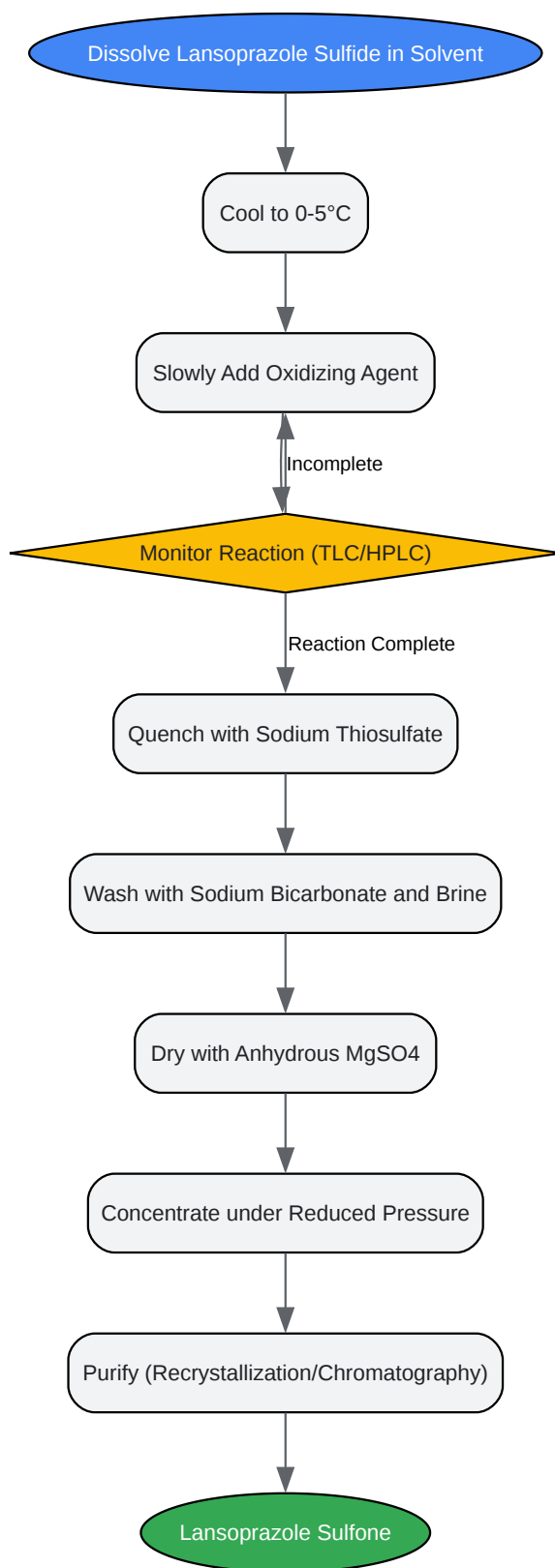
The synthesis of **Lansoprazole Sulfone** is typically achieved through the oxidation of Lansoprazole or its sulfide precursor, Lansoprazole sulfide. The following protocol is a representative method based on literature procedures.

Materials:

- Lansoprazole sulfide
- m-Chloroperoxybenzoic acid (m-CPBA) or Hydrogen Peroxide
- Dichloromethane or other suitable solvent
- Sodium bicarbonate solution
- Sodium thiosulfate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Dissolve Lansoprazole sulfide in a suitable solvent such as dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath to 0-5°C.
- Slowly add a solution of the oxidizing agent (e.g., m-CPBA) in the same solvent to the cooled solution of Lansoprazole sulfide while stirring. The molar ratio of the oxidizing agent to the sulfide is typically around 2:1 to ensure complete conversion to the sulfone.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Once the reaction is complete, quench any excess oxidizing agent by adding a saturated solution of sodium thiosulfate.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude **Lansoprazole Sulfone** can be purified by recrystallization or column chromatography to yield the final product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. ajrconline.org [ajrconline.org]
- 3. CN104267130A - Method for measuring impurities in lansoprazole and oral preparation by using HPLC (high performance liquid chromatography) - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Lansoprazole Sulfone (CAS 131926-99-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674484#lansoprazole-sulfone-cas-number-131926-99-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com